

# Application Notes and Protocols for ER-000444793 in In Vitro Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

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## Introduction

**ER-000444793**, chemically identified as N-(2-benzylphenyl)-2-oxo-1H-quinoline-4-carboxamide, is a potent and specific inhibitor of the mitochondrial permeability transition pore (mPTP).[1][2][3] A critical feature of **ER-000444793** is that its mechanism of action is independent of Cyclophilin D (CypD), a known regulator of the mPTP.[1][3][4] This makes it a valuable tool for studying the roles of the mPTP in cellular processes and disease models, particularly for dissecting CypD-dependent versus independent pathways. These application notes provide detailed information on the effective concentrations of **ER-000444793** for in vitro studies and protocols for relevant assays.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **ER-000444793** in in vitro settings. Researchers are advised to perform dose-response experiments to determine the optimal concentration for their specific cell type and experimental conditions.

Parameter	Value	Assay System	Notes	Reference
IC50 (mPTP Inhibition)	2.8 $\mu$ M	Cell-free mitochondrial swelling assay	This is the half-maximal inhibitory concentration for direct inhibition of the mitochondrial permeability transition pore.	<a href="#">[1]</a> <a href="#">[2]</a>
IC50 (Mitochondrial Ca2+ Tolerance)	1.2 $\mu$ M	Isolated rat liver mitochondria	This value reflects the concentration at which ER-000444793 improves the capacity of mitochondria to tolerate calcium before undergoing permeability transition.	<a href="#">[3]</a>
CypD Binding	No effect up to 50 $\mu$ M	Homogenous Time-Resolved Fluorescence (HTRF) assay	This demonstrates the specificity of ER-000444793, as it does not displace labeled Cyclosporin A (CsA) from recombinant human Cyclophilin D, indicating a lack of direct binding	<a href="#">[1]</a>

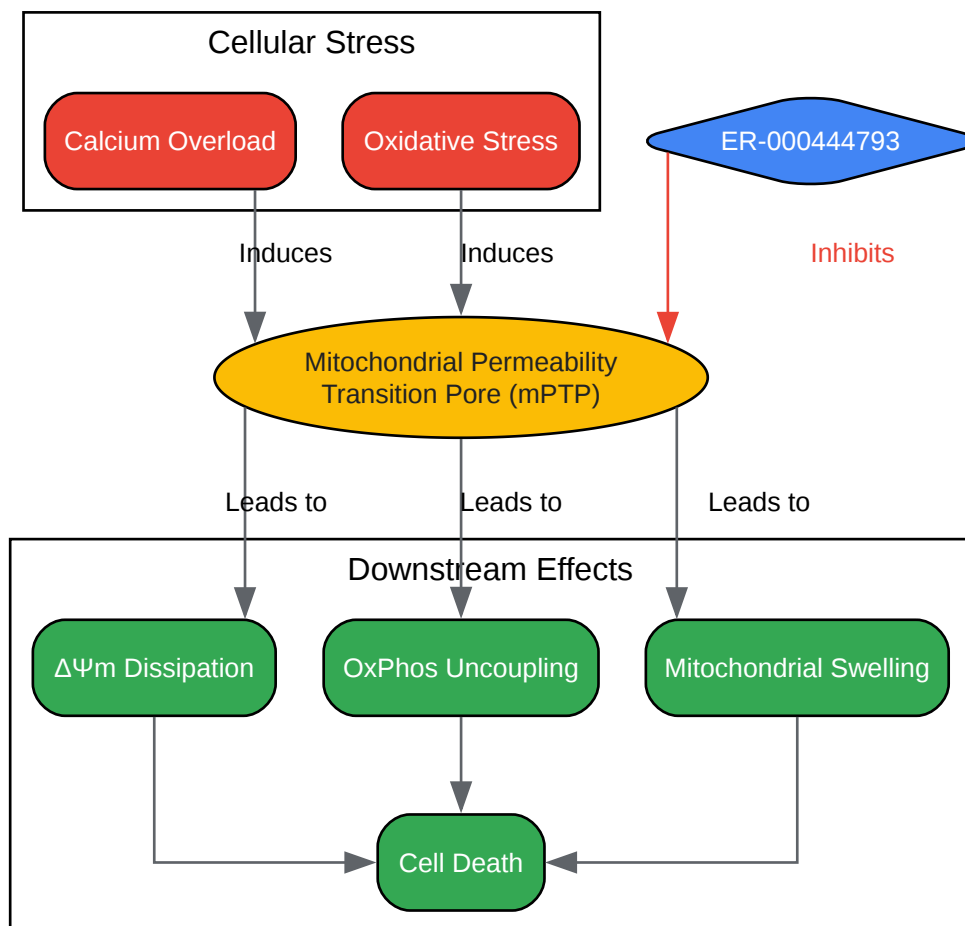
and functional  
inhibition of  
CypD.

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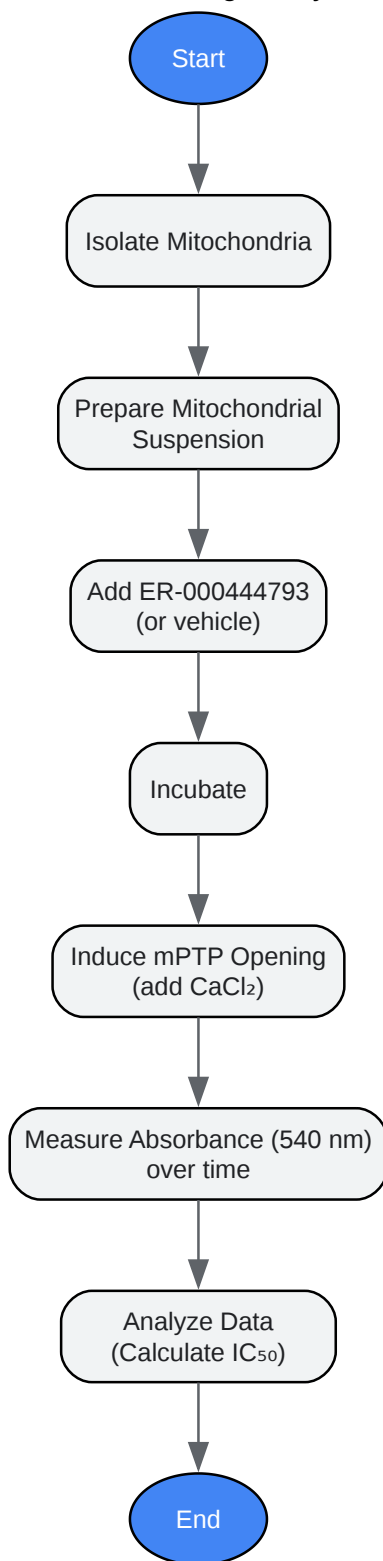
## Signaling Pathway

**ER-000444793** acts by directly inhibiting the mitochondrial permeability transition pore (mPTP), a key event in some forms of regulated cell death. The opening of the mPTP leads to the dissipation of the mitochondrial membrane potential, uncoupling of oxidative phosphorylation, and the release of mitochondrial contents, ultimately triggering cell death. By inhibiting the mPTP, **ER-000444793** can protect cells from these downstream events.

## ER-000444793 Signaling Pathway



## Mitochondrial Swelling Assay Workflow

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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